

Technical Support Center: Minimizing Vernolate Volatilization After Soil Application

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Compound of Interest

Compound Name: Vernolate

Cat. No.: B132429

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize the volatilization of the herbicide **vernolate** after soil application.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during experimental work with **vernolate**, offering potential causes and solutions.

Q1: I applied **vernolate** to the soil surface, and I suspect significant loss of the herbicide. What could be the cause?

A1: **Vernolate** is a volatile thiocarbamate herbicide, and significant loss can occur if it is not incorporated into the soil shortly after application, especially under certain environmental conditions.^[1] The primary cause of loss after surface application is volatilization, the process of the herbicide turning into a gas and escaping into the atmosphere.

Factors that increase **vernolate** volatilization from the soil surface include:

- High Soil Moisture: **Vernolate** volatilizes more rapidly from moist soil than from dry soil.^[1] There appears to be a critical moisture level, which for a loamy sand is around 10%, above which significant losses of similar thiocarbamate herbicides like Eptam have been observed.^[1]

- High Temperatures: Increased soil and air temperatures accelerate the rate of volatilization.
[1]
- High Air Movement (Wind): Wind increases the rate of volatilization by removing the herbicide vapor from the soil surface, encouraging further volatilization.
- Soil Type: Soils with low clay and low organic matter content have fewer binding sites for **vernolate**, leading to higher volatilization.[2]

Solution: Immediate incorporation of **vernolate** into the soil after application is crucial to minimize volatilization.

Q2: How deeply should I incorporate **vernolate** into the soil to effectively reduce volatilization?

A2: Proper incorporation depth is critical for minimizing **vernolate** loss. For thiocarbamate herbicides like Eptam, which is chemically similar to **vernolate**, incorporation to a depth of 2 to 3 inches (5 to 7.5 cm) in moist soil is recommended to prevent substantial losses.[1] While specific quantitative data for **vernolate** is limited, studies on other volatile compounds like urea show a direct relationship between incorporation depth and reduction in volatilization. For urea, each centimeter of incorporation depth can reduce ammonia volatilization by an average of 12.5%. This principle can be cautiously applied to **vernolate**, with deeper incorporation generally providing better protection against volatilization.

Q3: What is the recommended timeframe for incorporating **vernolate** after application?

A3: For volatile herbicides like **vernolate**, immediate incorporation is recommended.[1] The longer the herbicide remains on the soil surface, especially under warm and moist conditions, the greater the loss due to volatilization. Ideally, application and incorporation should be performed in the same operation.

Q4: Can I apply **vernolate** to a dry soil surface to reduce volatilization?

A4: Applying **vernolate** to a dry soil surface can temporarily reduce volatilization. On dry soil, there is some initial loss as the spray dries, but the herbicide is more tightly adsorbed to the dry soil particles once the water from the spray has evaporated.[1] However, this is a temporary solution. Subsequent rainfall or irrigation will moisten the soil and trigger significant

volatilization if the herbicide has not been incorporated. Therefore, incorporation is still the most reliable method for minimizing long-term volatilization.

Q5: Are there specific tillage implements that are more effective for incorporating **vernolate**?

A5: Yes, the choice of tillage implement and its correct operation are important for effective incorporation.

- Ground-driven equipment: Tandem discs and rolling cultivators are commonly used. They generally incorporate the herbicide to about half the depth at which the equipment is set to operate.[3]
 - Tandem Discs: Two passes are often required for adequate mixing.
 - Rolling Cultivators: These should be operated at a speed of 6 to 8 miles per hour and adjusted to cut 2 to 4 inches deep. Two passes in opposite directions are recommended for thorough incorporation.[3]
- Power-driven (PTO) implements: Rotary tillers, cultivators, and hoes provide more aggressive mixing.

It is crucial to set the equipment to the desired incorporation depth to avoid placing the herbicide too shallow, which can lead to continued volatilization, or too deep, which can dilute its effectiveness.[3][4]

Q6: Does soil type affect the degree of **vernolate** volatilization?

A6: Yes, soil type plays a significant role. Soils with higher organic matter and clay content will adsorb **vernolate** more strongly, reducing its availability for volatilization.[2] Conversely, in sandy soils with low organic matter, volatilization will be higher. Leaching of **vernolate** is also influenced by soil type, with less movement observed in soils with higher clay and organic matter content.[2]

Q7: Can I use any adjuvants or special formulations to reduce **vernolate** volatilization?

A7: While some modern herbicides have formulations with volatility-reducing agents (VRAs), the primary and most effective method for reducing **vernolate** volatilization is soil incorporation.

[5] There is limited information available on specific adjuvants designed to reduce **vernolate** volatility. The focus of research and application recommendations for thiocarbamate herbicides has historically been on mechanical incorporation.

Data Presentation

Table 1: Factors Influencing **Vernolate** Volatilization

Factor	Condition Leading to Increased Volatilization	Condition Leading to Decreased Volatilization
Soil Moisture	High moisture content (above field capacity)	Dry soil (below wilting point)
Temperature	High air and soil temperatures	Low air and soil temperatures
Soil Type	Low organic matter, low clay content (e.g., sandy soils)	High organic matter, high clay content (e.g., clay loams)
Application Method	Surface application	Soil incorporation
Wind Speed	High wind speed	Calm conditions

Table 2: Approximate Half-Life of Thiocarbamate Herbicides in Moist Soil at 70-90°F (21-32°C) after Incorporation

Herbicide	Approximate Half-Life (weeks)
Eptam (EPTC)	1
Vernam (Vernolate)	1.5
Tillam	2
Sutan	3
Ordram	3
Ro-Neet	4

Data adapted from research on thiocarbamate persistence when incorporated into moist loam soil.^[1]

Experimental Protocols

Protocol 1: Evaluating the Effect of Incorporation Depth on Vernolate Volatilization

Objective: To quantify the reduction in **vernolate** volatilization with increasing soil incorporation depth.

Materials:

- **Vernolate** emulsifiable concentrate
- Multiple soil columns (e.g., PVC pipes, 15 cm diameter, 30 cm height) packed with a consistent soil type (e.g., sandy loam) to a bulk density representative of field conditions.
- A system for collecting volatilized herbicide (e.g., a dynamic airflow system with polyurethane foam (PUF) traps).
- Gas chromatograph with a nitrogen-phosphorus detector (GC-NPD) for **vernolate** analysis.
- Tillage implements for incorporation at different depths (e.g., hand tools for small-scale lab experiments, or field equipment for larger plots).

Methodology:

- Soil Preparation: Pack the soil columns uniformly to the desired bulk density. Adjust the soil moisture to a consistent level (e.g., 75% of field capacity).
- **Vernolate** Application: Apply **vernolate** to the soil surface of each column at a rate equivalent to the desired field application rate.
- Incorporation:
 - Control Group (0 cm depth): Do not incorporate the **vernolate**.
 - Treatment Groups: Incorporate the **vernolate** to different depths (e.g., 2.5 cm, 5 cm, and 7.5 cm) using appropriate tools, ensuring thorough mixing of the herbicide within the specified soil layer.
- Volatilization Measurement:
 - Place the soil columns in a controlled environment (constant temperature and humidity).
 - Immediately after incorporation, place a flux chamber over each soil column.
 - Draw air through the chamber at a constant flow rate and pass it through a PUF trap to capture the volatilized **vernolate**.
 - Collect PUF traps at specified time intervals (e.g., 2, 4, 8, 12, 24, 48, and 72 hours).
- Sample Analysis:
 - Extract the **vernolate** from the PUF traps using a suitable solvent (e.g., ethyl acetate).
 - Analyze the extracts using GC-NPD to quantify the amount of **vernolate** captured.
 - At the end of the experiment, collect soil samples from different depths in each column to determine the remaining **vernolate** concentration.
- Data Analysis: Calculate the cumulative volatilization of **vernolate** for each incorporation depth over time. Express the results as a percentage of the initially applied herbicide.

Protocol 2: Field Evaluation of Tillage Implements for Vernolate Incorporation

Objective: To compare the effectiveness of different tillage implements in reducing **vernolate** volatilization under field conditions.

Materials:

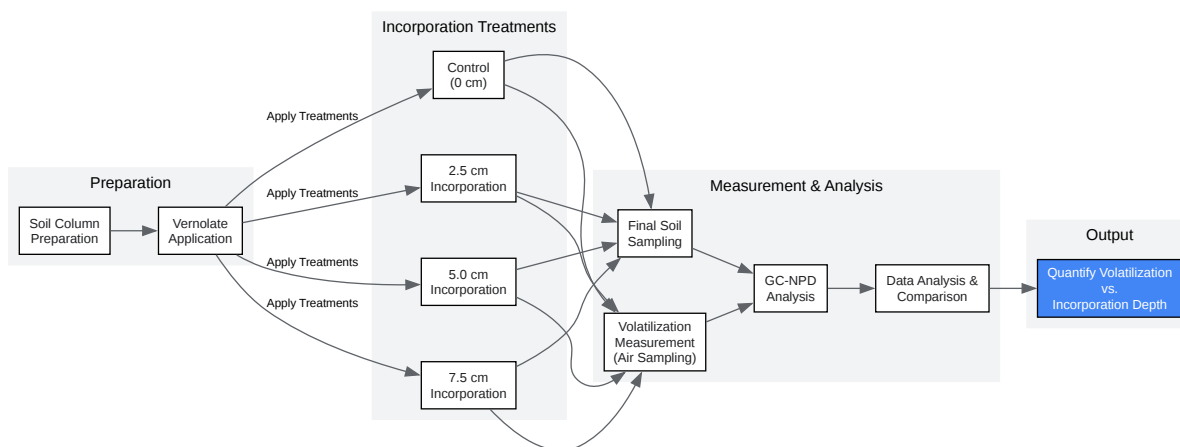
- **Vernolate** emulsifiable concentrate
- Standard field sprayer
- Different tillage implements (e.g., tandem disc, rolling cultivator, power tiller).
- Soil sampling equipment (e.g., soil probes).
- Analytical laboratory for **vernolate** residue analysis in soil.

Methodology:

- Plot Establishment: Establish experimental plots in a field with uniform soil type.
- Herbicide Application: Apply **vernolate** uniformly to all plots using a calibrated field sprayer.
- Incorporation Treatments:
 - Control Plot: No incorporation.
 - Treatment Plots: Immediately after application, incorporate the **vernolate** using the different tillage implements, each in a separate plot. Operate the equipment according to the manufacturer's recommendations for the target incorporation depth (e.g., 2-3 inches). For implements like discs and rolling cultivators, consider single and double-pass treatments.
- Soil Sampling:
 - Immediately after incorporation (time zero), and at subsequent time intervals (e.g., 1, 3, 7, and 14 days), collect soil samples from the top 0-5 cm and 5-10 cm of each plot.

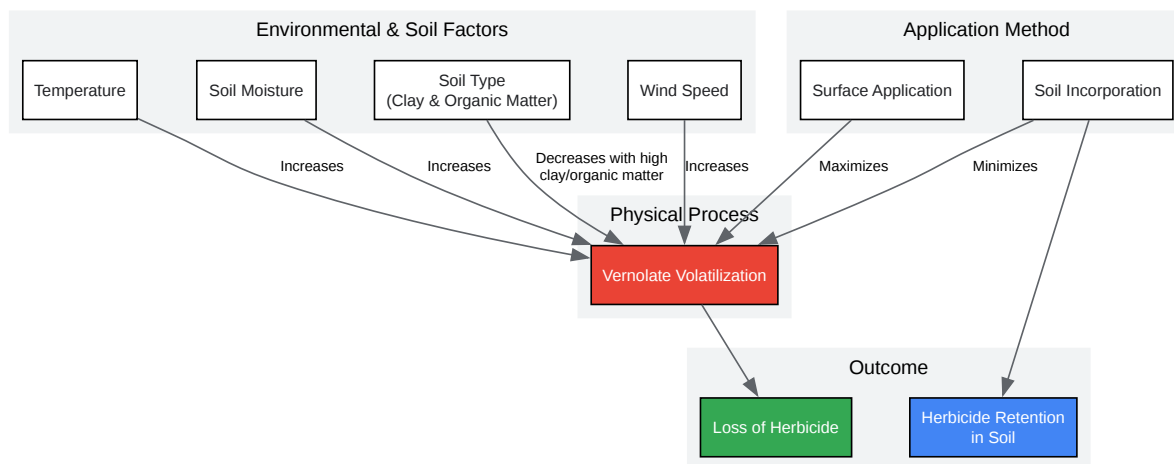
- Sample Analysis:
 - Extract **vernolate** from the soil samples.
 - Analyze the extracts to determine the concentration of **vernolate** remaining in the soil.
- Data Analysis: Compare the dissipation of **vernolate** over time for each incorporation method. A faster decline in **vernolate** concentration in the topsoil layer of the control plot compared to the incorporated plots would indicate loss due to volatilization.

Mandatory Visualization



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Caption: Workflow for evaluating **vernolate** volatilization at different incorporation depths.



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Caption: Factors influencing **vernolate** volatilization and the effect of soil incorporation.

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